

Technical Guide: Safe Handling, and Storage of 2-Bromo-5-fluoropyrazine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromo-5-fluoropyrazine

Cat. No.: B580426

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Disclaimer: This document provides a technical guide to the safety, handling, and storage of **2-Bromo-5-fluoropyrazine**. No specific Safety Data Sheet (SDS) for **2-Bromo-5-fluoropyrazine** was publicly available at the time of this writing. The information herein is compiled from data on structurally analogous compounds, primarily 2-Bromo-5-fluoropyridine and 2-Bromo-5-fluoropyrimidine. Researchers and professionals should treat **2-Bromo-5-fluoropyrazine** as a potentially hazardous substance and handle it with the utmost care, following all institutional and regulatory safety protocols.

Chemical and Physical Properties

While specific experimental data for **2-Bromo-5-fluoropyrazine** is limited, the following table summarizes its basic chemical properties.

Property	Value	Source
CAS Number	1209459-10-8	[1][2]
Molecular Formula	C ₄ H ₂ BrFN ₂	[1][2]
Molecular Weight	176.97 g/mol	[1][2]
Synonym	5-bromo-2-fluoropyrazine	[1]

Hazard Identification and Classification

Based on analogous compounds, **2-Bromo-5-fluoropyrazine** should be considered a hazardous substance. The following GHS classifications are anticipated.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[3][4]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin[3][4]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3][4][5]
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation[3][4][5]
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled[3][4]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[3][5]

Signal Word: Warning

Hazard Pictograms:

-  alt text

(GHS07)

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Adherence to strict experimental protocols is crucial when working with **2-Bromo-5-fluoropyrazine**.

Engineering Controls

- All handling of **2-Bromo-5-fluoropyrazine** should be conducted in a properly functioning chemical fume hood.

- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.[\[6\]](#)

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound:

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards. A face shield should be worn if there is a splash hazard.	To protect against splashes and vapors that can cause serious eye irritation.
Hand Protection	Chemical-resistant, impervious gloves (e.g., nitrile rubber) inspected prior to use.	To prevent skin contact, which may be harmful. [3]
Body Protection	A flame-retardant lab coat and appropriate protective clothing to prevent skin exposure.	To protect against accidental skin contact and contamination of personal clothing. [3]
Respiratory Protection	Use only in a well-ventilated area, preferably within a chemical fume hood. If exposure limits are exceeded or irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator is required.	To prevent inhalation of harmful dust, vapors, or mists. [3] [5]

General Handling Procedures

- Avoid all personal contact, including inhalation.[\[3\]](#)
- Wear protective clothing when there is a risk of exposure.[\[3\]](#)
- Do not eat, drink, or smoke in the work area.[\[3\]](#)

- Keep containers tightly closed when not in use.
- Wash hands thoroughly with soap and water after handling.[\[3\]](#)
- Launder contaminated clothing before reuse.[\[3\]](#)

First Aid Measures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse cautiously with water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [3] [5]
Skin Contact	Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice/attention. [3] [5]
Inhalation	Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Call a poison center or doctor/physician immediately. [3] [7]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or doctor/physician immediately. [3] [5]

Firefighting Measures and Accidental Release

Firefighting

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[5\]](#)

- **Specific Hazards:** May emit corrosive fumes upon combustion. Containers may burn, though the substance is not considered a significant fire risk.[3]
- **Firefighter Protection:** Wear self-contained breathing apparatus (SCBA) and full protective gear.[7]

Accidental Release

- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing dust, vapors, mist, or gas.[5]
- **Environmental Precautions:** Prevent further leakage or spillage if safe to do so. Do not let product enter drains.
- **Cleanup Methods:** For dry spills, sweep up and shovel into a suitable container for disposal. Avoid dust formation. For liquid spills, absorb with an inert material and place in a sealed container for disposal.[3]

Storage and Disposal

Storage

- Store in a cool, dry, and well-ventilated place.[5][8]
- Keep the container tightly closed.[5][8]
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[7]
- Protect from physical damage.[3]

Disposal

- Dispose of this chemical and its container to an approved waste disposal plant.
- Do not allow the product to enter drains.
- Contaminated packaging should be disposed of as unused product.

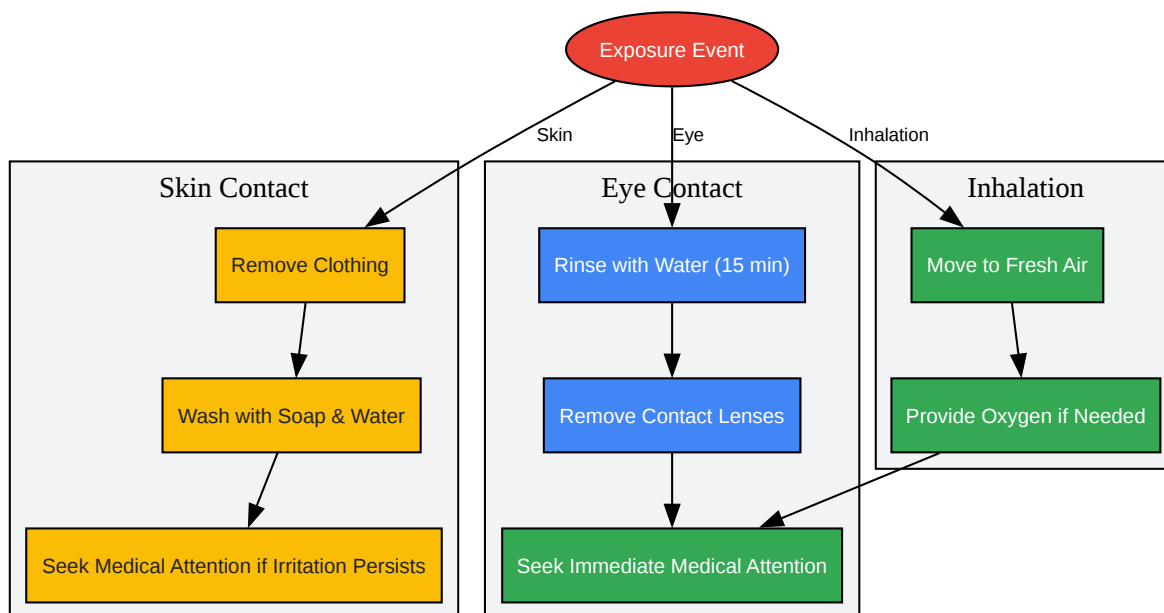
Visual Workflows

The following diagrams illustrate key safety and handling workflows for **2-Bromo-5-fluoropyrazine**.



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Caption: Standard Operating Procedure for Handling **2-Bromo-5-fluoropyrazine**.



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Caption: First Aid Procedures for Exposure to **2-Bromo-5-fluoropyrazine**.

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